Technical Guide: tert-Butyl Crotonate in Advanced Organic Synthesis

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Compound of Interest	
Compound Name:	*tert-Butyl crotonate*
CAS No.:	*3246-27-3*
Cat. No.:	*B1336884*

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Executive Summary

tert-Butyl crotonate (IUPAC: tert-butyl (E)-but-2-enoate) represents a critical building block in modern medicinal chemistry and polymer science. Distinct from its methyl or ethyl analogs, the bulky tert-butyl group provides two strategic advantages: steric shielding of the carbonyl carbon against unwanted nucleophilic attack and orthogonal protection, allowing for acid-catalyzed cleavage under mild conditions (e.g., TFA/DCM) without affecting base-sensitive moieties.[1] This guide details its physicochemical profile, validated synthesis protocols, and application as a Michael acceptor in the synthesis of chiral ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

-amino acids and pharmaceutical intermediates.

Part 1: Nomenclature & Chemical Identity[1]

Precise identification is paramount in regulatory and patent landscapes. While "**tert-butyl crotonate**" is the common trade name, the IUPAC designation captures the specific stereochemistry essential for biological activity.[1]

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Identifier Type	Designation	Notes
IUPAC Name	tert-Butyl (2_E_)-but-2-enoate	Defines the trans geometry of the double bond.
Common Name	tert-Butyl crotonate	Widely used in commercial catalogs.
CAS Registry Number	79218-15-8	Specific to the (E)-isomer (commercial standard).[2]
Alternative CAS	7216-18-4	Refers to the compound with unspecified stereochemistry.
SMILES	CC=CC(=O)OC(C)(C)C	Useful for chemoinformatics integration.
InChIKey	QHSPZGZEUDEIQM-AATRIKPKSA-N	Unique digital identifier.

Part 2: Physicochemical Profile[1][2]

The following data aggregates experimental values relevant to handling and process design.

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Property	Value	Operational Context
Molecular Weight	142.20 g/mol	
Physical State	Colorless Liquid	Low viscosity; easy to handle in flow chemistry.
Boiling Point	80–82 °C @ 97 mmHg	Volatile; requires careful vacuum distillation.
Density	0.890 g/mL @ 25 °C	Less dense than water; forms the upper layer in aqueous workups.
Flash Point	23 °C (Closed Cup)	Flammable. Requires grounding during transfer.
Solubility	Soluble in alcohols, ethers, CHClngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">	Immiscible with water; lipophilic.

Part 3: Synthetic Methodology

Strategic Selection: The Acid Chloride Route

While industrial synthesis often utilizes isobutylene addition to crotonic acid (atom economical), the Crotonoyl Chloride Esterification remains the gold standard for laboratory-scale purity and reliability.[1] This method avoids the high-pressure equipment required for isobutylene gas handling.

Protocol: tert-Butanol Esterification via Acid Chloride

Objective: Synthesis of 50 mmol **tert-butyl crotonate**.

Reagents:

- Crotonoyl chloride (1.0 eq)[1]

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- tert-Butanol (1.2 eq)
- ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  -Dimethylaniline (1.2 eq) or Pyridine
- Dichloromethane (DCM) (Solvent, anhydrous)[1]

Step-by-Step Workflow:

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and addition funnel. Purge with Nitrogen (

).
- Solvation: Charge flask with tert-Butanol (5.55 mL, 60 mmol) and

  -Dimethylaniline (7.6 mL, 60 mmol) in 100 mL anhydrous DCM. Cool to 0 °C using an ice bath.
  - Expert Insight: The base acts as an HCl scavenger. Keeping the temp at 0 °C prevents polymerization of the electron-deficient alkene.
- Addition: Dropwise add Crotonoyl chloride (4.8 mL, 50 mmol) over 30 minutes.
  - Observation: White precipitate (amine hydrochloride salt) will form immediately.
- Reaction: Allow the mixture to warm to room temperature (25 °C) and stir for 4 hours. Monitor via TLC (10% EtOAc/Hexane).
- Quench & Workup:
  - Quench with 50 mL saturated NaHCO

    (gas evolution).
  - Separate organic layer.[3][4] Wash with 1M HCl (to remove excess amine), then Brine.[1]
  - Dry over MgSO

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, filter, and concentrate in vacuo (do not heat bath >30 °C due to volatility).

- Purification: Distill under reduced pressure or perform flash chromatography (Silica, 0-5% EtOAc/Hexanes).



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Figure 1: Logical flow for the laboratory synthesis of **tert-butyl crotonate** via acid chloride esterification.

Part 4: Reactivity & Mechanistic Insight[1]

The utility of **tert-butyl crotonate** lies in its dual functionality: it is both a Michael Acceptor and a Masked Carboxylic Acid.

Conjugate Addition (Michael Reaction)

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-unsaturated system is electron-deficient, making it highly susceptible to 1,4-addition by nucleophiles (organocuprates, enolates, amines).

- Why it works: The bulky tert-butyl group prevents 1,2-addition (direct attack on the carbonyl), channeling the nucleophile almost exclusively to the ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  -position. This is critical for high regioselectivity.

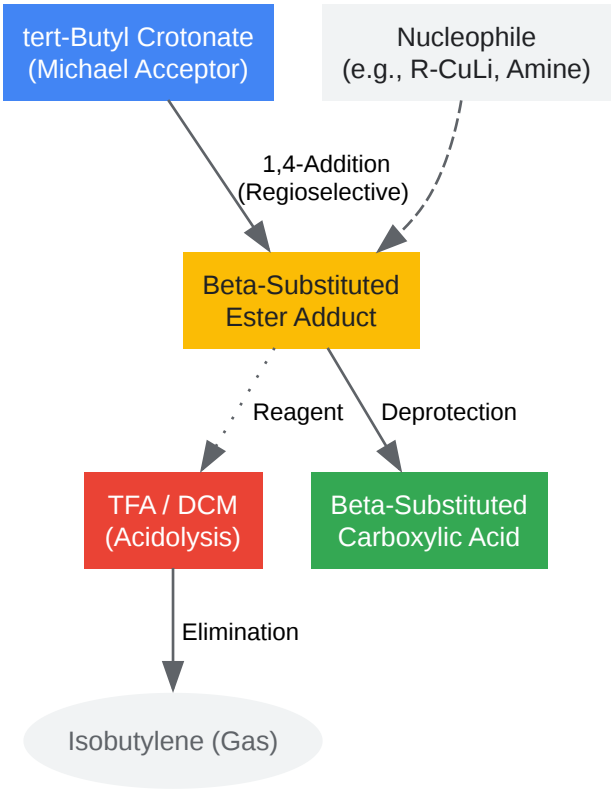
Acid-Labile Deprotection

Unlike methyl esters (which require harsh saponification), the tert-butyl ester is cleaved by acid (e.g., Trifluoroacetic acid - TFA).[1]

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- Mechanism: Protonation of the carbonyl oxygen is followed by elimination of the tert-butyl cation (isobutylene), yielding the free carboxylic acid.[1]

- Significance: This allows for "orthogonal protection." You can hydrolyze a methyl ester elsewhere in the molecule using base (LiOH) while keeping the tert-butyl ester intact, or vice versa.[1]



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Figure 2: Reaction pathway showing Michael addition followed by orthogonal deprotection.

Part 5: Applications in Drug Development[1]

Synthesis of Chiral -Amino Acids

-Amino acids are potent peptidomimetics that resist enzymatic degradation. **tert-Butyl crotonate** is a precursor for the synthesis of

-aminobutyric acid derivatives via asymmetric Michael addition of chiral lithium amides. The tert-butyl group improves the diastereoselectivity of these additions compared to smaller esters [1].

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pH-Responsive Drug Delivery Systems

In polymer chemistry, **tert-butyl crotonate** is copolymerized to create pH-sensitive hydrogels. The tert-butyl esters can be hydrolyzed post-polymerization to generate carboxylic acid groups along the backbone. These carboxyls ionize at physiological pH, causing the polymer to swell and release encapsulated drug payloads [2].[1]

Metabolic Stability

In medicinal chemistry, the tert-butyl group is often used to block metabolic "soft spots."[1] While **tert-butyl crotonate** itself is an intermediate, the resulting tert-butyl moiety in a final drug candidate can prevent rapid oxidative metabolism by Cytochrome P450 enzymes, extending the drug's half-life [3].[1]

Part 6: Safety & Handling

- Flammability: High risk (Flash point 23 °C).[5] Store in explosion-proof cabinets.
- Eye Hazards: Causes serious eye damage (H318).[2] Goggles and face shields are mandatory.
- Storage: Store at 2–8 °C. The compound is stable but can polymerize if exposed to radical initiators or excessive heat.

References

- Sigma-Aldrich. (2024). **tert-Butyl crotonate** Product Specification and COA. Retrieved from
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 5463127, **tert-Butyl crotonate**. Retrieved from [1]
- Hypha Discovery. (2022).[5] Metabolism of t-butyl groups in drugs. Retrieved from

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Sources

- 1. CN102276462A - Synthesis method of tert butyl crotonate - Google Patents [patents.google.com]
- 2. tert-Butyl Crotonate | C8H14O2 | CID 5463127 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. materiellabo.com [materiellabo.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. TERT-BUTYL CROTONATE | 79218-15-8 [chemicalbook.com]

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